

Calcitriol's impact on cell proliferation and apoptosis

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Compound of Interest

Compound Name: Calcitriol

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An In-depth Technical Guide to Calcitriol's Impact on Cell Proliferation and Apoptosis

Introduction

Calcitriol, the hormonally active form of vitamin D, is a pleiotropic signaling molecule with well-established functions in calcium and phosphorus homeostasis.[1][2][3] Beyond its classical endocrine roles, a substantial body of research has illuminated its potent anti-neoplastic properties, including the ability to inhibit cell proliferation, induce apoptosis, and promote cell differentiation in a wide variety of cancer cells.[4][5] These effects are primarily mediated by the vitamin D receptor (VDR), a ligand-activated transcription factor belonging to the nuclear receptor superfamily. This technical guide provides a comprehensive overview of the molecular mechanisms by which calcitriol modulates cell proliferation and apoptosis, details key experimental protocols for studying these effects, and presents quantitative data from seminal studies.

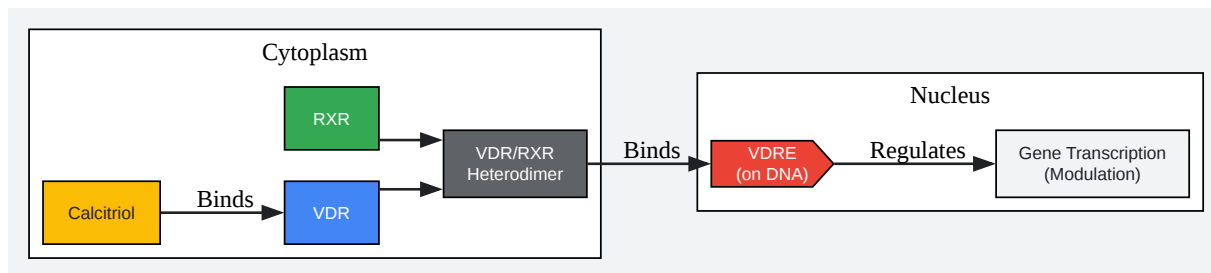
Core Mechanism of Action: Genomic and Non-Genomic Pathways

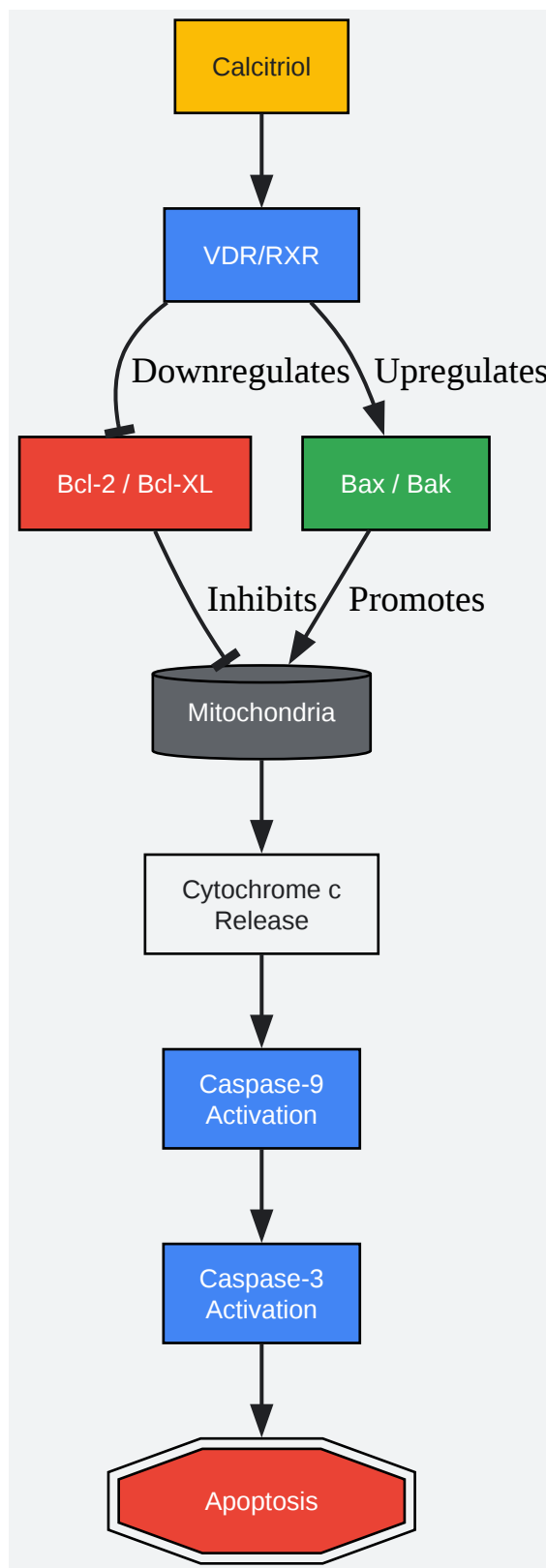
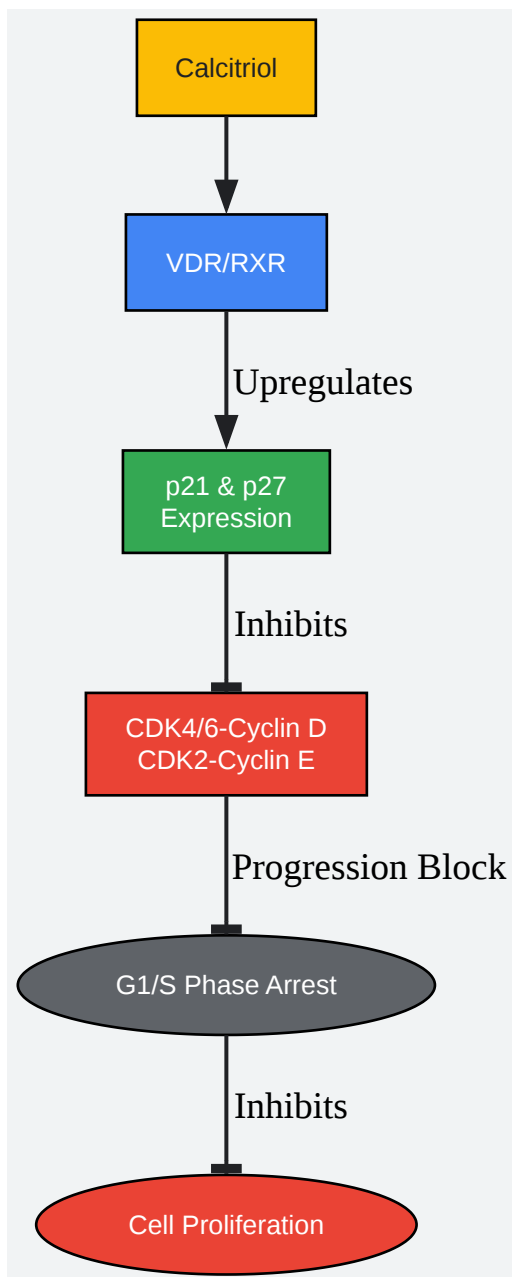
Calcitriol exerts its biological effects through two principal pathways: a classical genomic pathway and a rapid, non-genomic pathway.

- **Genomic Pathway:** The canonical mechanism involves calcitriol binding to the intracellular VDR. This binding induces a conformational change in the VDR, leading to its

heterodimerization with the retinoid X receptor (RXR). The resulting calcitriol-VDR-RXR complex translocates to the nucleus, where it binds to specific DNA sequences known as Vitamin D Response Elements (VDREs) in the promoter regions of target genes. This interaction recruits a complex of co-activator or co-repressor proteins, ultimately modulating the transcription of genes involved in cell cycle regulation, apoptosis, and differentiation.

- **Non-Genomic Pathway:** Calcitriol can also initiate rapid cellular responses that are independent of gene transcription. These actions are mediated by a subpopulation of VDR localized at the plasma membrane and involve the rapid activation of second messenger systems and various kinase cascades, including the PI3K/Akt and MAPK pathways.





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